

Sniper(abl)-058 stability and storage conditions

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Sniper(abl)-058

Cat. No.: S12904394

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Storage Specifications

The table below summarizes the key quantitative storage data available for **SNIPER(ABL)-058**.

| Parameter | Specification |
|------------------------|--|
| Physical Form | Solid powder [1] [2] |
| Long-Term Storage | -20°C, dry, and dark conditions [1] |
| Shelf Life | ≥12 months if stored properly [1] |
| Stock Solution Storage | 0 - 4°C for 1 month [1] |
| Purity | ≥95% [2] (or ≥98% [1]; refer to Certificate of Analysis) |

Stability Troubleshooting Guide

For your FAQ section, here are answers to common stability and storage issues.

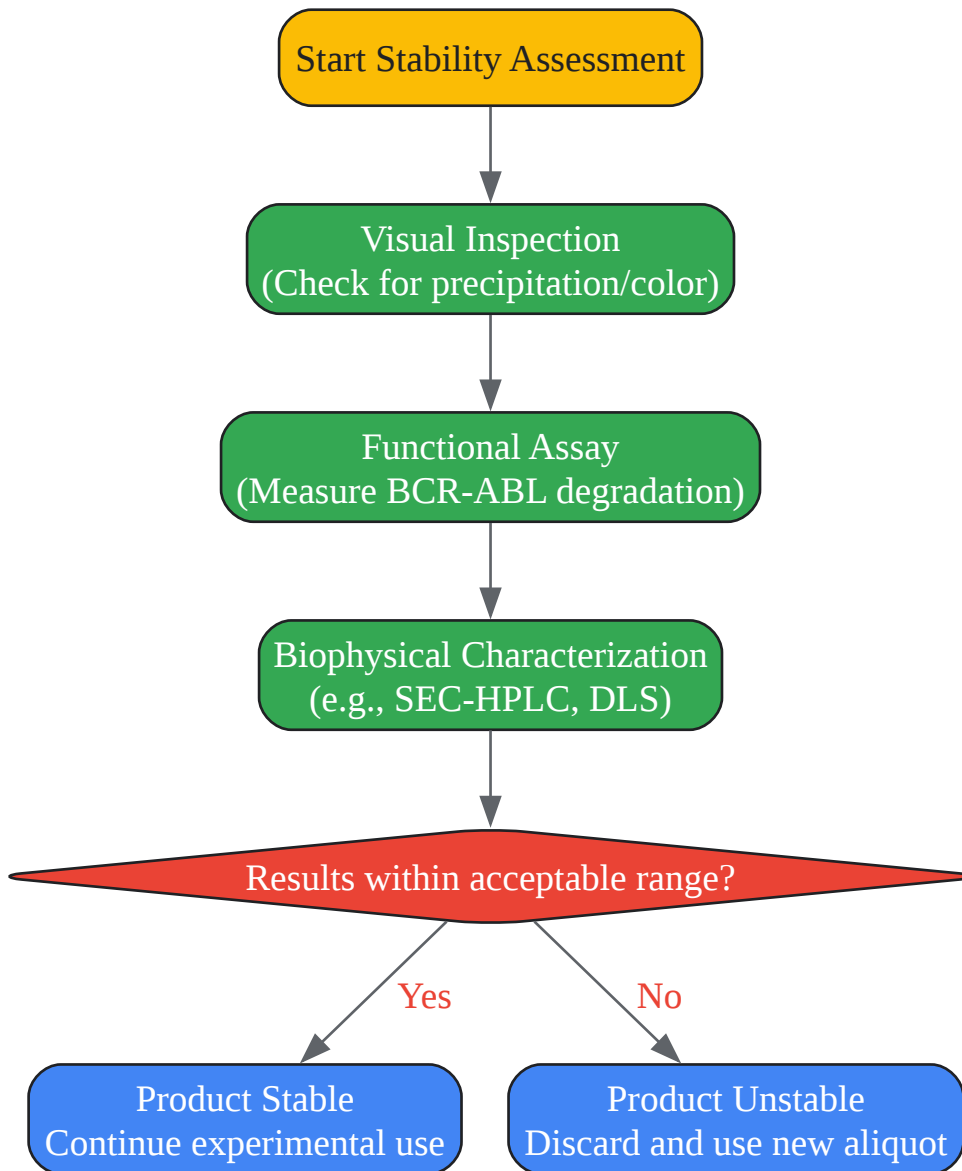
- **Q: What are the critical factors for maintaining the stability of SNIPER(ABL)-058?**
 - **A:** The key factors are **temperature, light, and moisture**. The product must be stored at **-20°C** in a **dry and dark** environment [1]. Exposure to light can cause oxidation of sensitive residues,

and moisture may promote chemical degradation or hydrolysis [3].

- **Q: How should I handle the product to minimize stability issues during experiments?**
 - **A:** To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to **aliquot the stock solution or powder into single-use volumes** [3]. Use low protein-binding tubes to avoid adsorption losses, especially with low-concentration stock solutions [3].
- **Q: How can I tell if my SNIPER(ABL)-058 has degraded?**
 - **A:** First, perform a **visual inspection**. Look for any cloudiness, precipitation, or unexpected color changes, which can indicate aggregation or contamination [3]. For functional assessment, you should run a bioassay to check for a reduction in its ability to degrade the target BCR-ABL protein, as a drop in efficacy is a key sign of functional loss [3] [2].

Experimental Stability Workflow

For scientists characterizing stability, the following diagram outlines a recommended workflow that integrates general protein stability assessment principles.



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Workflow Details:

- **Visual Inspection:** Begin with a simple check for visible signs of degradation like cloudiness or particles [3].
- **Functional Assay:** This is the most critical test. Assess the compound's efficacy by measuring the reduction of the BCR-ABL protein, for which it was designed (with a reported DC50 of 10 μ M) [2]. A drop in activity indicates functional loss.
- **Biophysical Characterization:** For a deeper analysis, techniques like **Size Exclusion Chromatography (SEC-HPLC)** can identify protein aggregation, and **Dynamic Light Scattering (DLS)** can reveal changes in size distribution that suggest unfolding [3].

Key Considerations for Your Support Center

- **Product Status:** Note that **SNIPER(ABL)-058** is listed as a **discontinued product** by at least one supplier [4]. Your support content should guide users on how to find alternatives or contact the company for replacement options.
- **Refer to Official Data:** Always advise users to **consult the Certificate of Analysis (CoA)** that accompanies their specific batch for the most accurate and lot-specific information on purity and storage [1].
- **Regulatory Context:** For drug development professionals, stability testing for commercial products must follow ICH guidelines, which define specific storage conditions for long-term and accelerated studies [5].

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References

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